(5-bromo-2-chlorophenyl)methanethiol: Technical Safety & Handling Guide

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Compound of Interest

Compound Name:	*(5-bromo-2-chlorophenyl)methanethiol*
CAS No.:	*56368-55-9*
Cat. No.:	*B6145692*

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Executive Summary

(5-bromo-2-chlorophenyl)methanethiol (CAS: 56368-55-9) is a specialized organosulfur intermediate used primarily as a scaffold in medicinal chemistry for the synthesis of thioethers and heterocyclic compounds.[1] Characterized by the presence of a reactive thiol (-SH) group and a halogenated benzene ring, it presents a dual profile of high synthetic utility and significant handling challenges.

This guide provides a rigorous technical framework for the safe manipulation of this compound, focusing on its potent olfactory threshold ("stench"), susceptibility to oxidative dimerization, and skin/eye irritancy.

Chemical Identity & Physicochemical Profile

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Parameter	Data
IUPAC Name	(5-bromo-2-chlorophenyl)methanethiol
Common Synonyms	5-bromo-2-chlorobenzyl mercaptan; 2-chloro-5-bromobenzylthiol
CAS Number	56368-55-9
Molecular Formula	C_7H_6BrClS
Molecular Weight	237.54 g/mol
SMILES	C1=CC(=C(C=C1Br)Cl)CS
Physical State	Low-melting solid or viscous oil (High purity often solidifies)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water
Reactivity	Nucleophilic thiol; prone to oxidation to disulfide (air sensitive)

Safety Assessment (GHS Classification)

Note: While specific toxicological data for this exact isomer is limited, the following classification is derived from "Read-Across" toxicology of structurally similar halogenated benzyl mercaptans.

Hazard Statements (H-Codes)

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][4][5]
- H335: May cause respiratory irritation.[2][3][6]
- HNOC (Hazard Not Otherwise Classified):STENCH. This compound has an extremely low odor threshold (ppb range). Exposure can cause olfactory fatigue and psychological distress in laboratory personnel.

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Precautionary Statements (P-Codes)

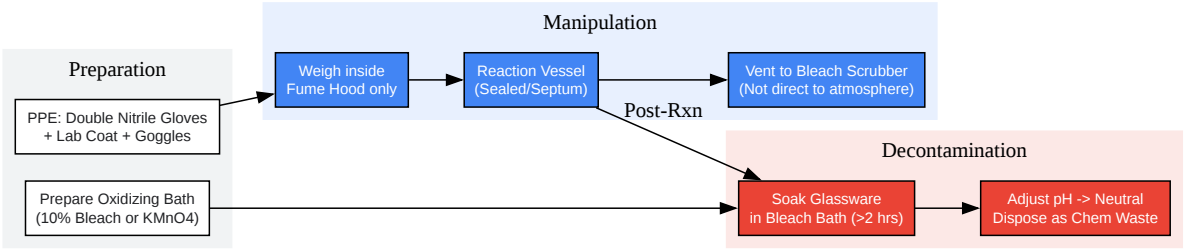
- P261: Avoid breathing dust/fume/gas/mist/vapors.[2][3]
- P280: Wear protective gloves/protective clothing/eye protection.[2][3][4][7]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.

Technical Handling Protocols

The "Stench" Containment Strategy

The primary operational risk is the release of fugitive thiol vapors. Standard fume hoods are often insufficient to prevent odor migration into building HVAC systems.

Diagram 1: Thiol Handling & Odor Control Workflow



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Caption: Operational workflow for handling high-stench thiols, emphasizing oxidative neutralization of glassware and exhaust scrubbing.

Storage & Stability

- Oxidation Risk: Thiols readily oxidize to disulfides (R-S-S-R) upon exposure to air.

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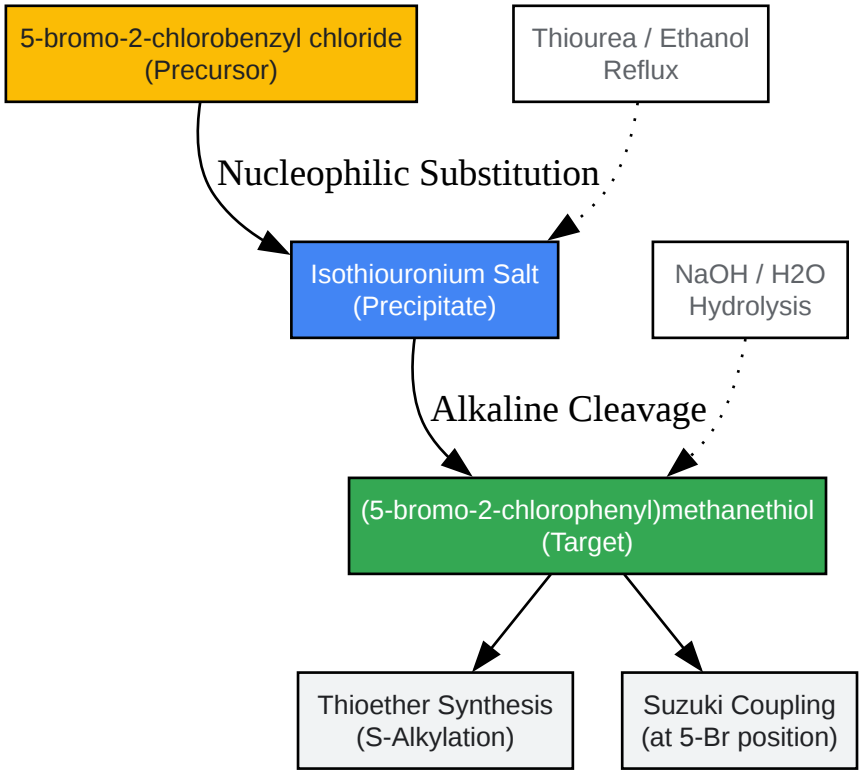
- Protocol:
  - Store under an inert atmosphere (Argon or Nitrogen).
  - Seal containers with Parafilm or electrical tape to prevent odor leakage.
  - Temperature: Refrigerate (2-8°C) to minimize vapor pressure and degradation.

Synthetic Utility & Methodology

Researchers typically access this intermediate via the conversion of the corresponding benzyl halide. The Thiourea Method is the industry standard due to its high yield and avoidance of H_2S gas.

Diagram 2: Synthesis & Application Pathway



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Caption: Synthetic route from benzyl chloride precursor via isothiouronium salt, leading to downstream medicinal chemistry applications.

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Experimental Note: Oxidative Quenching

When performing the hydrolysis step (Intermediate → Product), the reaction mixture must be kept strictly anaerobic (N_2 sparging) to prevent the immediate formation of the disulfide dimer, which is a common impurity in commercial samples.

Emergency Response Protocols

Spills (Small Scale < 10 mL)

- Evacuate: Clear the immediate area. The smell will likely cause alarm.
- Neutralize: Do NOT wipe up with paper towels immediately (this increases surface area and odor).
- Apply Oxidizer: Pour a solution of 10-15% Sodium Hypochlorite (Bleach) or dilute Hydrogen Peroxide directly over the spill. This chemically converts the thiol (R-SH) to the odorless sulfonic acid ($R-SO_3H$).
- Wait: Allow 15-20 minutes for the reaction to complete.
- Clean: Absorb with vermiculite or spill pads and dispose of as chemical waste.

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes.[3][4] Remove contact lenses.[2][4][5][8] Consult an ophthalmologist.
- Skin Contact: Wash with soap and water.[2][4][5][8] Do not use ethanol/solvents as they may increase skin permeation. If "garlic" odor persists on skin, wash with a mild oxidizer (e.g., dilute peroxide or specialized thiol-removing soap).

References

- PubChem. (2025). **(5-bromo-2-chlorophenyl)methanethiol** - Compound Summary. National Library of Medicine. [Link]
- Organic Syntheses. (1955). Preparation of Benzyl Mercaptan via Thiourea. Org. Synth. Coll. Vol. 3. [Link]

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- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. [Link]

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Sources

- 1. 10xchem.com [10xchem.com]
- 2. aksci.com [aksci.com]
- 3. hess.com [hess.com]
- 4. fishersci.com [fishersci.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. orgsyn.org [orgsyn.org]
- 7. teck.com [teck.com]
- 8. nj.gov [nj.gov]
- To cite this document: BenchChem. [(5-bromo-2-chlorophenyl)methanethiol: Technical Safety & Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6145692/docs#5-bromo-2-chlorophenyl-methanethiol-technical-safety-handling-guide]

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